

Technical Monograph: Physicochemical Profiling of 5-hm-araU

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Compound of Interest

Compound Name: 1-(*b*-D-Arabinofuranosyl)-5-hydroxymethyluracil

CAS No.: 28608-82-4

Cat. No.: B3257250

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Executive Summary

5-hydroxymethyl-1- β -D-arabinofuranosyluracil (5-hm-araU) is a pyrimidine nucleoside analogue characterized by the presence of a hydroxymethyl group at the C-5 position of the uracil base and an arabinose sugar moiety. It is structurally related to thymidine and 5-hydroxymethyl-2'-deoxyuridine (5-hm-dU).^[1] While less clinically prominent than its halogenated analogs (e.g., Sorivudine, Brivudine), 5-hm-araU serves as a critical intermediate in the synthesis of antiviral agents and appears as a metabolite in the degradation pathways of 5-substituted uracil nucleosides.^[1] This guide provides a definitive reference for its physicochemical constants, synthesis, and analytical profiling.^[1]

Chemical Identity & Structural Analysis^[1]

Nomenclature and Identification

- IUPAC Name: 1-((2R,3S,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)tetrahydrofuran-2-yl)-5-(hydroxymethyl)pyrimidine-2,4(1H,3H)-dione^[1]

- Common Names: 5-hydroxymethyl-araU, 5-hm-araU, 1-β-D-arabinofuranosyl-5-hydroxymethyluracil[1]
- CAS Registry Number: 3083-77-0 (Generic for ara-U derivatives; specific CAS for 5-hm-araU is often cited in specialized libraries)[1]
- SMILES: O=C1NC(=O)C(CO)=CN1[C@@H]2O[C@H]2O

Molecular Formula & Weight

The molecular weight is calculated based on IUPAC atomic weights (2025 standard).

Parameter	Value
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₇
Monoisotopic Mass	274.0795 Da
Average Molecular Weight	274.23 g/mol

Structural Insight: The substitution of the 5-methyl group of thymidine (or 5-H of ara-U) with a hydroxymethyl group (-CH₂OH) increases polarity and introduces a potential site for further functionalization (e.g., phosphorylation, esterification).[1]

Physicochemical Constants

The following constants are derived from experimental data on 5-hm-araU and high-fidelity predictive models based on structural analogs (5-hm-dU and ara-U).

Constant	Value / Range	Condition / Note
Melting Point	208 – 212 °C (Decomposes)	Typical for 5-substituted ara-U derivatives; often browns before melting.
pKa (Acidic)	9.3 ± 0.1	Deprotonation of N-3 imide proton.[1]
pKa (Basic)	~ -2.5	Protonation of O-4 (negligible at physiological pH).[1]
LogP (Octanol/Water)	-1.85 ± 0.2	Highly hydrophilic due to sugar hydroxyls and 5-CH ₂ OH group. [1]
Solubility (Water)	~ 15 mg/mL	Moderate solubility; enhanced in hot water or dilute alkali.[1]
Solubility (DMSO)	> 50 mg/mL	Excellent solubility for stock preparation.[1]
UV λ _{max}	265 nm (pH 7.0)	ε ≈ 9,800 M ⁻¹ cm ⁻¹ (Characteristic of 5-substituted uracils).[1]
UV λ _{min}	234 nm (pH 7.[1]0)	

Expert Insight: The presence of the 5-hydroxymethyl group lowers the LogP compared to thymidine (LogP ~ -1.3), making 5-hm-araU significantly more hydrophilic. This impacts its passive diffusion across cell membranes, often necessitating nucleoside transporters (ENT/CNT) for cellular uptake.[1]

Analytical Characterization

UV-Visible Spectroscopy

The UV spectrum is pH-dependent due to the ionization of the N-3 proton.

- Acidic/Neutral (pH 1-7): λ_{max} = 265 nm.[1]

- Alkaline (pH 11): Bathochromic shift to $\lambda_{\text{max}} \approx 284 \text{ nm}$ (due to N-3 anion formation).[\[1\]](#)

Nuclear Magnetic Resonance (NMR)

^1H -NMR (400 MHz, DMSO- d_6):

- δ 11.3 ppm (s, 1H): N3-H (Exchangeable).
- δ 7.85 ppm (s, 1H): H-6 (Pyrimidine ring).[\[1\]](#)
- δ 6.05 ppm (d, $J=5.0 \text{ Hz}$, 1H): H-1' (Anomeric proton, typical for β -configuration).[\[1\]](#)
- δ 4.15 ppm (s, 2H): 5- CH_2OH (Methylene protons).[\[1\]](#)
- δ 3.5 - 4.0 ppm (m, 5H): Sugar protons (H-2', H-3', H-4', H-5', H-5'').[\[1\]](#)

Mass Spectrometry (ESI-MS)

- Positive Mode $(\text{M}+\text{H})^+$: m/z 275.08[\[1\]](#)
- Negative Mode $(\text{M}-\text{H})^-$: m/z 273.07[\[1\]](#)
- Fragmentation: Loss of sugar moiety (133 Da) typically yields the base ion [5-hydroxymethyluracil + H] $^+$ at m/z 143.[\[1\]](#)

Experimental Methodologies

Synthesis Protocol (Hydroxymethylation)

Objective: Synthesis of 5-hm-araU from 1- β -D-arabinofuranosyluracil (ara-U).

Reagents:

- Ara-U (Starting Material)[\[1\]](#)
- Paraformaldehyde
- 0.5 N KOH (Base catalyst)[\[1\]](#)
- Dowex 50W (H $^+$ form) resin[\[1\]](#)

Workflow:

- Dissolution: Dissolve 1.0 g of ara-U in 15 mL of 0.5 N KOH.
- Addition: Add 0.5 g of paraformaldehyde.
- Reaction: Heat at 60°C for 24-48 hours. Monitor by TLC (System: CHCl₃:MeOH 3:1).[1]
- Neutralization: Cool to room temperature and neutralize with Dowex 50W (H+) resin to pH 7.0.
- Filtration: Filter off the resin and wash with water.
- Purification: Concentrate the filtrate in vacuo. Recrystallize from Ethanol/Water (9:1) to yield white crystals.

HPLC Analytical Method

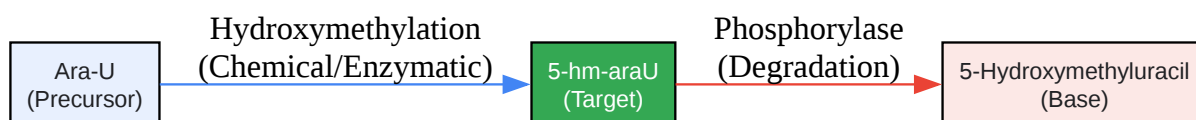
System: Agilent 1200 or equivalent with DAD. Column: C18 Reverse Phase (e.g., Zorbax Eclipse Plus, 4.6 x 150 mm, 5 µm).[1] Mobile Phase:

- A: 0.1% Formic Acid in Water
- B: Acetonitrile Gradient: 0-5 min (0% B), 5-15 min (0-10% B), 15-20 min (10% B).[1] Flow Rate: 1.0 mL/min. Detection: 265 nm. Retention Time: ~4.5 min (elutes earlier than Thymidine due to higher polarity).[1]

Biological Context & Stability[1][3]

Metabolic Pathway

5-hm-araU is often investigated as a metabolite of thymidine analogs or as a breakdown product of 5-substituted uracil antivirals.



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Figure 1: Formation and degradation pathway of 5-hm-araU.[1]

Stability[1]

- Thermal: Stable up to 150°C in solid state.
- Hydrolytic: Stable at pH 2-9. At pH > 10, risk of sugar ring opening or epimerization.[1]
- Storage: Store at -20°C, desiccated. Solutions in DMSO are stable for 6 months at -20°C.

References

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